

What are the physical properties of Dimethyl undecanedioate?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl undecanedioate*

Cat. No.: *B1581578*

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **Dimethyl Undecanedioate**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical characteristics of chemical compounds is fundamental. This guide provides a detailed overview of the physical properties of **Dimethyl undecanedioate**, complete with experimental protocols for their determination and a logical workflow for material characterization.

Physical Properties of Dimethyl Undecanedioate

Dimethyl undecanedioate is a diester with the molecular formula $C_{13}H_{24}O_4$.^{[1][2][3][4][5][6]} It is also known by other names, including Dimethyl 1,9-nonanedicarboxylate and Undecanedioic acid, dimethyl ester.^{[1][6]} The quantitative physical properties are summarized in the table below for ease of reference.

Physical Property	Value	Conditions
Molecular Weight	244.33 g/mol	
Physical State	Solid / Liquid	The substance is reported as a solid, but with a low melting point, it may also be encountered as a liquid. [1] [2] [7] [8]
Melting Point	17-19 °C	
Boiling Point	123-124 °C	at 2 mmHg [7] [8] [9]
Density	0.983 g/mL	at 20 °C [7] [8] [9]
Refractive Index	1.440	at 20 °C (nD) [7] [8]
Flash Point	109 °C	
Solubility	Insoluble in water, soluble in organic solvents.	General property of esters with longer carbon chains. [10] [11] [12] [13]
Purity	>98%	Commercially available purity. [1] [2]

Experimental Protocols

The following are detailed methodologies for determining the key physical properties of **Dimethyl undecanedioate**.

Melting Point Determination (Capillary Method)

This method is suitable for determining the melting point of a crystalline solid.[\[14\]](#)[\[15\]](#)

- Apparatus: Melting point apparatus, capillary tubes (sealed at one end), thermometer.
- Procedure:
 - Ensure the sample of **Dimethyl undecanedioate** is dry and in powdered form.[\[15\]](#)

- Introduce a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm.[16]
- Compact the sample at the bottom of the tube by tapping or dropping it through a long glass tube.[16]
- Place the capillary tube into the heating block of the melting point apparatus.[15]
- Heat the sample rapidly to a temperature about 15-20°C below the expected melting point (17-19°C).[17]
- Decrease the heating rate to approximately 1-2°C per minute to allow for thermal equilibrium.[14][17]
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).[16]
- Record the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).[14]
- A sharp melting range (0.5-1.0°C) is indicative of a pure compound.[14]

Boiling Point Determination (Micro Scale Capillary Method)

This method is ideal when only a small amount of the liquid sample is available.[18]

- Apparatus: Thiele tube or other heating bath (e.g., melting point apparatus), thermometer, small test tube, capillary tube (sealed at one end).
- Procedure:
 - Place a small amount (a few milliliters) of **Dimethyl undecanedioate** into the small test tube.[19]
 - Invert a capillary tube (sealed end up) and place it inside the test tube containing the liquid.[20]

- Attach the test tube to a thermometer.[\[20\]](#)
- Immerse the assembly in a heating bath (e.g., oil bath in a Thiele tube).[\[20\]](#)
- Heat the bath gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[\[20\]](#)
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.[\[20\]](#)
- Record the barometric pressure as the boiling point is pressure-dependent.[\[19\]](#)

Density Determination (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume used for measuring the density of liquids.[\[21\]](#)

- Apparatus: Pycnometer, analytical balance.
- Procedure:
 - Clean and dry the pycnometer and weigh it accurately (m_1).
 - Fill the pycnometer with distilled water and place it in a thermostat at a specific temperature (e.g., 20°C) until it reaches thermal equilibrium.
 - Adjust the water level to the calibration mark, dry the outside, and weigh the pycnometer filled with water (m_2).
 - Empty and dry the pycnometer.
 - Fill the pycnometer with **Dimethyl undecanedioate**, bring it to the same temperature (20°C), adjust the level to the mark, dry the outside, and weigh it (m_3).

- Calculate the density of **Dimethyl undecanedioate** using the following formula: Density = $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at } 20^{\circ}\text{C}$

Solubility Determination (Shake-Flask Method)

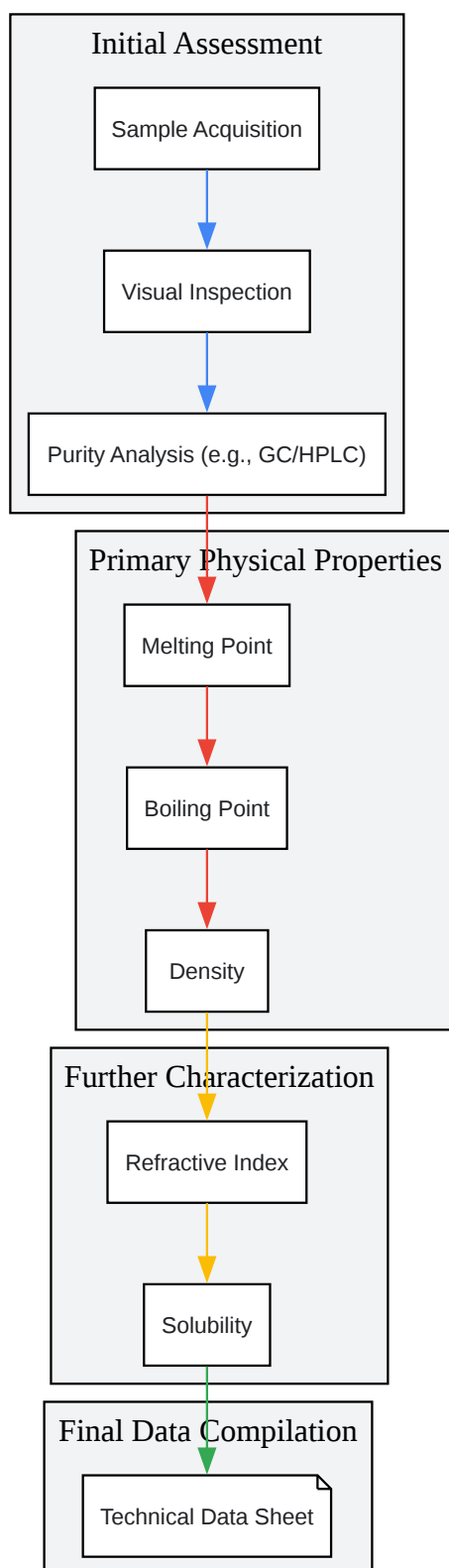
This is a common method for determining the solubility of a substance in a particular solvent.

[\[22\]](#)

- Apparatus: Conical flasks with stoppers, mechanical shaker or magnetic stirrer, constant temperature bath, analytical balance, filtration apparatus.
- Procedure:
 - Add an excess amount of **Dimethyl undecanedioate** to a known volume of the solvent (e.g., water) in a conical flask.
 - Seal the flask and place it in a constant temperature bath on a shaker.
 - Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[22\]](#)
 - Allow the undissolved solid to settle.
 - Carefully withdraw a sample of the supernatant liquid, ensuring no solid particles are included. Filtration may be necessary.
 - Analyze the concentration of **Dimethyl undecanedioate** in the saturated solution using a suitable analytical technique (e.g., gas chromatography, HPLC).
 - The determined concentration is the solubility of the compound in that solvent at that temperature.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of a chemical substance like **Dimethyl undecanedioate**.



[Click to download full resolution via product page](#)

Caption: Workflow for Physical Characterization of **Dimethyl Undecanedioate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. larodan.com [larodan.com]
- 2. cosmobiousa.com [cosmobiousa.com]
- 3. Dimethyl undecanedioate | C₁₃H₂₄O₄ | CID 78321 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemsynthesis.com [chemsynthesis.com]
- 5. calpaclab.com [calpaclab.com]
- 6. Undecanedioic acid, dimethyl ester [webbook.nist.gov]
- 7. DIMETHYL UNDECANEDIOATE price,buy DIMETHYL UNDECANEDIOATE - chemicalbook [chemicalbook.com]
- 8. DIMETHYL UNDECANEDIOATE CAS#: 4567-98-0 [m.chemicalbook.com]
- 9. DIMETHYL UNDECANEDIOATE | 4567-98-0 [chemicalbook.com]
- 10. scienceinfo.com [scienceinfo.com]
- 11. solubilityofthings.com [solubilityofthings.com]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. chem.ucalgary.ca [chem.ucalgary.ca]
- 15. westlab.com [westlab.com]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. chem.libretexts.org [chem.libretexts.org]
- 18. chemconnections.org [chemconnections.org]
- 19. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 20. vijaynazare.weebly.com [vijaynazare.weebly.com]

- 21. mt.com [mt.com]
- 22. lup.lub.lu.se [lup.lub.lu.se]
- To cite this document: BenchChem. [What are the physical properties of Dimethyl undecanedioate?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581578#what-are-the-physical-properties-of-dimethyl-undecanedioate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com